

# Spectroscopic Profile of Arisanlactone D: A Technical Guide

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## Compound of Interest

Compound Name: *Arisanlactone D*

Cat. No.: *B13448508*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Arisanlactone D**, a nortriterpene lactone isolated from the fruits of *Schisandra arisanensis*. The data presented herein, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy, are essential for the identification, characterization, and further investigation of this natural product in drug discovery and development.

## Spectroscopic Data

The spectroscopic data for **Arisanlactone D** were elucidated from the publication "Nortriterpene Lactones from the Fruits of *Schisandra arisanensis*" in the Journal of Natural Products. In this study, **Arisanlactone D** is referred to as compound 4.

## Mass Spectrometry (MS)

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was used to determine the molecular formula of **Arisanlactone D**.

Parameter	Value
Molecular Formula	C <sub>29</sub> H <sub>36</sub> O <sub>9</sub>
Measured m/z	551.2255 [M + Na] <sup>+</sup>
Calculated m/z	551.2257

## Infrared (IR) Spectroscopy

The IR spectrum of **Arisanlactone D** indicates the presence of hydroxyl, ester, and olefinic functional groups.

Frequency (cm <sup>-1</sup> )	Functional Group Assignment
3446	O-H stretching (hydroxyl)
1771	C=O stretching (ester)
1654	C=C stretching (olefinic)

## Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>1</sup>H and <sup>13</sup>C NMR data were acquired in deuterated chloroform (CDCl<sub>3</sub>) at 500 MHz and 125 MHz, respectively.

Table 1: <sup>1</sup>H NMR Data for **Arisanlactone D** (500 MHz, CDCl<sub>3</sub>)

Position	$\delta$ H (ppm)	Multiplicity	J (Hz)
1	5.86	d	6.0
2	2.50	m	
2	2.13	m	
3	4.61	s	
5	2.06	d	13.0
6	4.29	d	13.0
7	4.54	s	
11 $\alpha$	2.23	m	
11 $\beta$	1.83	m	
12 $\alpha$	1.95	m	
12 $\beta$	1.65	m	
15	2.92	d	5.0
16	2.08	m	
17	2.65	d	
21	1.05	s	
23	1.24	s	
24	1.20	s	
25	1.18	s	
26	1.12	s	
27	1.80	s	
28	3.75	s	
OAc	2.12	s	

Table 2:  $^{13}\text{C}$  NMR Data for **Arisanlactone D** (125 MHz,  $\text{CDCl}_3$ )

Position	$\delta$ C (ppm)
1	108.7
2	43.6
3	173.7
4	48.9
5	54.8
6	81.6
7	87.3
8	141.2
9	132.8
10	44.2
11	35.1
12	29.8
13	41.5
14	50.1
15	45.9
16	38.2
17	52.1
20	73.7
21	22.3
22	39.8
23	28.1
24	25.9
25	25.7

26	21.8
27	21.1
28	52.9
29	170.5
OAc	170.2, 21.2

## Experimental Protocols

The following methodologies were employed for the acquisition of the spectroscopic data.

### General Experimental Procedures

Optical rotations were measured on a JASCO P-1020 polarimeter. IR spectra were recorded on a JASCO FT/IR-4100 spectrometer. NMR spectra were acquired on a Varian Unity INOVA 500 spectrometer. HRESIMS data were obtained using a Bruker APEX II spectrometer.

### Isolation of Arisanlactone D

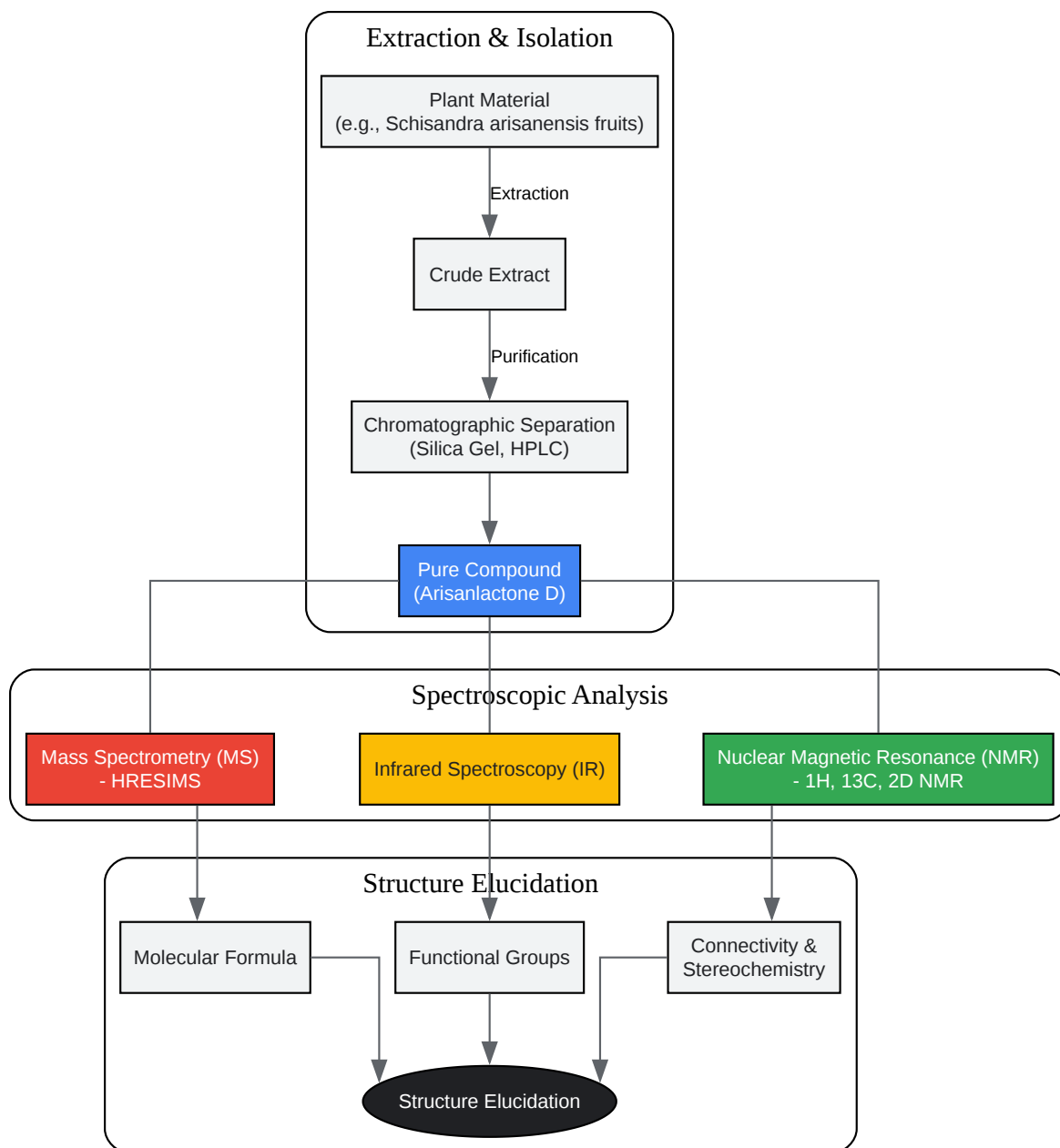
The dried and powdered fruits of *S. arisanensis* were extracted with acetone. The resulting extract was subjected to a series of chromatographic separations, including silica gel column chromatography and preparative HPLC, to yield pure **Arisanlactone D**.

### Spectroscopic Analysis

- NMR Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded in  $\text{CDCl}_3$  on a 500 MHz spectrometer. Chemical shifts are reported in ppm relative to the residual solvent signal ( $\delta\text{H}$  7.26 and  $\delta\text{C}$  77.0 for  $\text{CDCl}_3$ ).
- Mass Spectrometry: HRESIMS was performed on a Bruker APEX II mass spectrometer using electrospray ionization in the positive ion mode.
- IR Spectroscopy: The IR spectrum was recorded on a JASCO FT/IR-4100 spectrometer with KBr pellets.

## Workflow for Spectroscopic Analysis of Natural Products

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a novel natural product like **Arisanlactone D** using spectroscopic methods.



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Caption: Workflow for Natural Product Spectroscopic Analysis.

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